

Application Note: Synthesis of 2-[(Butylamino)carbonyl]cyclohexanecarboxylic Acid

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Compound of Interest

	2-
Compound Name:	[(Butylamino)carbonyl]cyclohexanecarboxylic acid
CAS No.:	438613-40-2
Cat. No.:	B1275647

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Abstract & Introduction

This protocol details the synthesis of **2-[(butylamino)carbonyl]cyclohexanecarboxylic acid** (also known as N-butylhexahydrophthalamic acid) via the nucleophilic ring-opening of hexahydrophthalic anhydride (HHPA) with n-butylamine.

This molecular scaffold represents a critical class of "amic acids," often utilized as:

- Chiral Auxiliaries/Intermediates: Precursors for imide-based pharmaceuticals and peptidomimetics.
- Polymer Additives: Curing agents or corrosion inhibitors requiring amphiphilic properties.
- Model Compounds: For studying the kinetics of anhydride-amine curing reactions in epoxy resins.

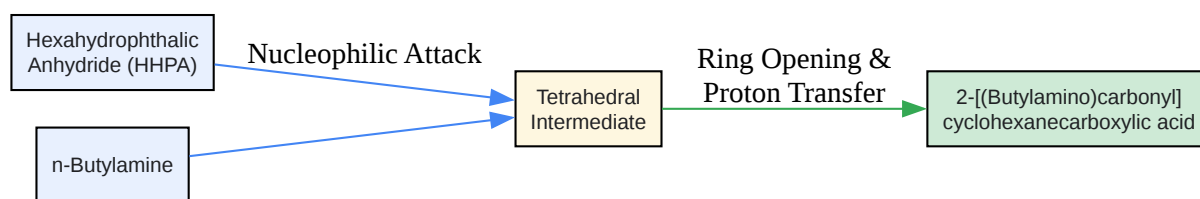
The synthesis exploits the high electrophilicity of the cyclic anhydride carbonyl carbons, allowing for a mild, catalyst-free transformation with high atom economy.

Retrosynthetic Analysis & Mechanism

The synthesis is a direct nucleophilic acyl substitution. The lone pair on the nitrogen of n-butylamine attacks one of the carbonyl carbons of the anhydride, forming a tetrahedral intermediate. The ring strain and the leaving group ability of the carboxylate anion facilitate the ring-opening, yielding the mono-amide/mono-acid product.

Reaction Scheme

Substrate: 1,2-Cyclohexanedicarboxylic anhydride (Hexahydrophthalic anhydride) Reagent: n-Butylamine Product: **2-[(Butylamino)carbonyl]cyclohexanecarboxylic acid**



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Figure 1: Mechanistic pathway for the aminolysis of cyclic anhydrides.

Materials & Equipment

Reagents

Reagent	MW (g/mol)	Equiv.	Density (g/mL)	Role
Hexahydrophthalic anhydride	154.16	1.0	N/A (Solid)	Substrate
n-Butylamine	73.14	1.05	0.740	Nucleophile
Tetrahydrofuran (THF)	72.11	Solvent	0.889	Reaction Medium
Dichloromethane (DCM)	84.93	Solvent	1.326	Extraction
1M HCl	-	Excess	-	Quench/Wash
Sat. NaHCO ₃	-	Excess	-	Extraction

Equipment

- 250 mL Round Bottom Flask (RBF) with magnetic stir bar.
- Addition funnel (pressure-equalizing recommended).
- Ice-water bath.
- Rotary evaporator.
- Separatory funnel.
- Vacuum filtration setup.

Experimental Protocol

Step 1: Reaction Setup (Control of Exotherm)

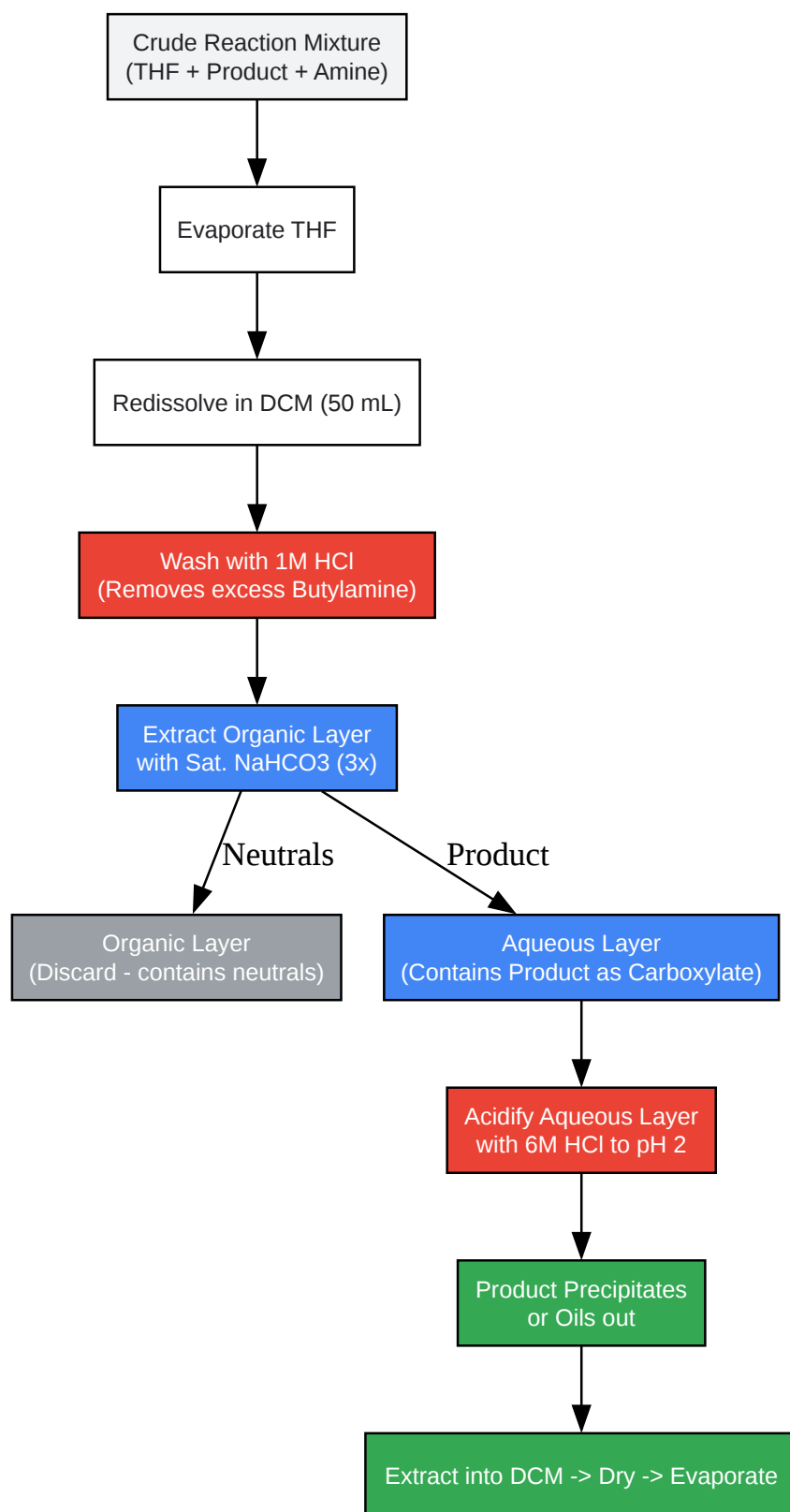
Principle: The reaction between an anhydride and a primary amine is highly exothermic. Temperature control is critical to prevent the formation of the di-amide or imide side products (though imide formation usually requires high heat/dehydration).

- Dissolution: In a 250 mL RBF, dissolve 5.0 g (32.4 mmol) of Hexahydrophthalic anhydride in 50 mL of anhydrous THF. Stir until the solution is clear.

- Cooling: Place the flask in an ice-water bath () and allow it to equilibrate for 10 minutes.
- Addition: Measure 2.5 g (3.4 mL, 34.0 mmol, 1.05 equiv) of n-butylamine. Add this dropwise to the stirring anhydride solution over a period of 15–20 minutes.
 - Observation: You may observe a slight fuming or immediate precipitation depending on the concentration, though in THF the intermediate usually remains soluble.
- Reaction: Once addition is complete, remove the ice bath and allow the reaction to warm to room temperature (20–25°C). Stir for 2–4 hours.
 - Monitoring: Reaction progress can be monitored by TLC (Mobile phase: 5% MeOH in DCM). The anhydride spot (high) should disappear, replaced by a lower streak (acid).

Step 2: Workup (Acid-Base Purification Strategy)

Principle: The product is a carboxylic acid. We utilize its acidity to separate it from neutral impurities (unreacted anhydride) and basic impurities (excess amine).



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Figure 2: Acid-Base Extraction Workflow for purification of Amic Acids.

- Solvent Swap: Concentrate the reaction mixture on a rotary evaporator to remove most of the THF. (Residual THF can interfere with phase separation).
- Solubilization: Dissolve the residue in 60 mL of Dichloromethane (DCM).
- Acid Wash (Remove Amine): Wash the DCM layer with 30 mL of 1M HCl.
 - Chemistry: Excess butylamine is protonated to butylammonium chloride (water-soluble) and removed.
- Base Extraction (Isolate Product): Extract the DCM layer with 3 x 30 mL of Saturated NaHCO_3 .
 - Caution: CO_2 gas will evolve. Vent the separatory funnel frequently.
 - Chemistry: The product (carboxylic acid) is deprotonated to the sodium carboxylate salt and moves into the aqueous phase. Unreacted anhydride or neutral byproducts remain in the DCM.
- Acidification: Collect the combined aqueous bicarbonate extracts. Cool in an ice bath. Slowly acidify with 6M HCl until pH ~1–2.
 - Observation: The product will precipitate as a white solid or separate as a thick oil.
- Final Isolation: Extract the acidified aqueous mixture with 3 x 30 mL DCM. Combine these organic layers, dry over anhydrous , filter, and evaporate to dryness.

Analytical Characterization (Expected Data)

The product should be a white to off-white solid.

Technique	Feature	Expected Signal	Assignment
IR Spectroscopy	Amide Carbonyl	1640–1660 cm^{-1}	Strong band (Amide I)
Acid Carbonyl	1700–1720 cm^{-1}	Strong band (Carboxylic Acid)	
O-H Stretch	2500–3300 cm^{-1}	Broad (Acid O-H)	
N-H Stretch	3300–3400 cm^{-1}	Medium (Amide N-H)	
^1H NMR (CDCl_3)	Amide NH	5.5–6.5 ppm	Broad singlet (exchangeable)
N-CH ₂	3.1–3.3 ppm	Quartet/Multiplet	
Ring CH	2.6–2.8 ppm	Multiplets (Methine protons alpha to carbonyls)	
Alkyl Chain	0.9 (t), 1.3–1.5 (m)	Butyl chain protons	

Stereochemistry Note: If cis-hexahydrophthalic anhydride is used, the product will retain the cis-configuration (kinetic control).

Expert Tips & Troubleshooting

- Moisture Sensitivity: While the product is stable, the starting anhydride is sensitive to moisture. Ensure the THF is dry. If the anhydride contains hydrolyzed di-acid (hexahydrophthalic acid), it will not react with the amine under these mild conditions and will be removed during the base extraction step (it will track with the product) or remain in the initial filter if insoluble.
 - Tip: If the starting material looks wet or clumpy, recrystallize or sublime it before use.
- Imide Formation: Do not heat the reaction mixture above 60°C. High temperatures promote the condensation of the amic acid to the cyclic imide (
-butylhexahydrophthalimide), releasing water.

- Oil vs. Solid: If the product oils out upon acidification and refuses to crystallize, scratch the glass with a spatula or add a seed crystal. Alternatively, dissolve in minimum hot ethyl acetate and add hexanes to force precipitation.

References

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